

# Technical Guide: Physicochemical Properties of 1,2-Diethoxypropane

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## Compound of Interest

Compound Name: 1,2-Diethoxypropane

Cat. No.: B155856

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **1,2-diethoxypropane**, including its boiling point and density. It details standardized experimental protocols for the determination of these properties and includes logical workflow diagrams to illustrate these processes.

## Core Physicochemical Data

The fundamental physical properties of **1,2-diethoxypropane** are summarized below. These values are critical for its application in various research and development settings, including as a solvent or a reagent in chemical synthesis.

Property	Value
Boiling Point	124-125 °C
Density	0.8309 g/cm <sup>3</sup>
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	132.2 g/mol
CAS Number	10221-57-5

## Experimental Protocols

Detailed methodologies for the experimental determination of boiling point and density are crucial for the accurate characterization of substances like **1,2-diethoxypropane**.

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for determining the boiling point of a liquid with a small sample volume.

- **Sample Preparation:** Add approximately 0.5 mL of **1,2-diethoxypropane** into a small test tube. Introduce a magnetic stir bar for smooth boiling.
- **Apparatus Setup:**
  - Place the test tube in a heating block situated on a hot plate stirrer.
  - Clamp the test tube securely.
  - Position a thermometer with its bulb approximately 1 cm above the liquid's surface.
- **Heating and Observation:**
  - Begin gentle stirring and heating of the sample.
  - Observe the formation of a reflux ring, which is a ring of condensing vapor on the inner wall of the test tube.
  - Adjust the thermometer's position so that its bulb is level with this reflux ring to ensure an accurate measurement of the vapor temperature.
- **Data Recording:** When the temperature reading on the thermometer stabilizes while the liquid is gently refluxing, record this temperature as the boiling point.<sup>[1]</sup> It is advisable to perform at least two separate determinations to ensure accuracy.<sup>[2]</sup>

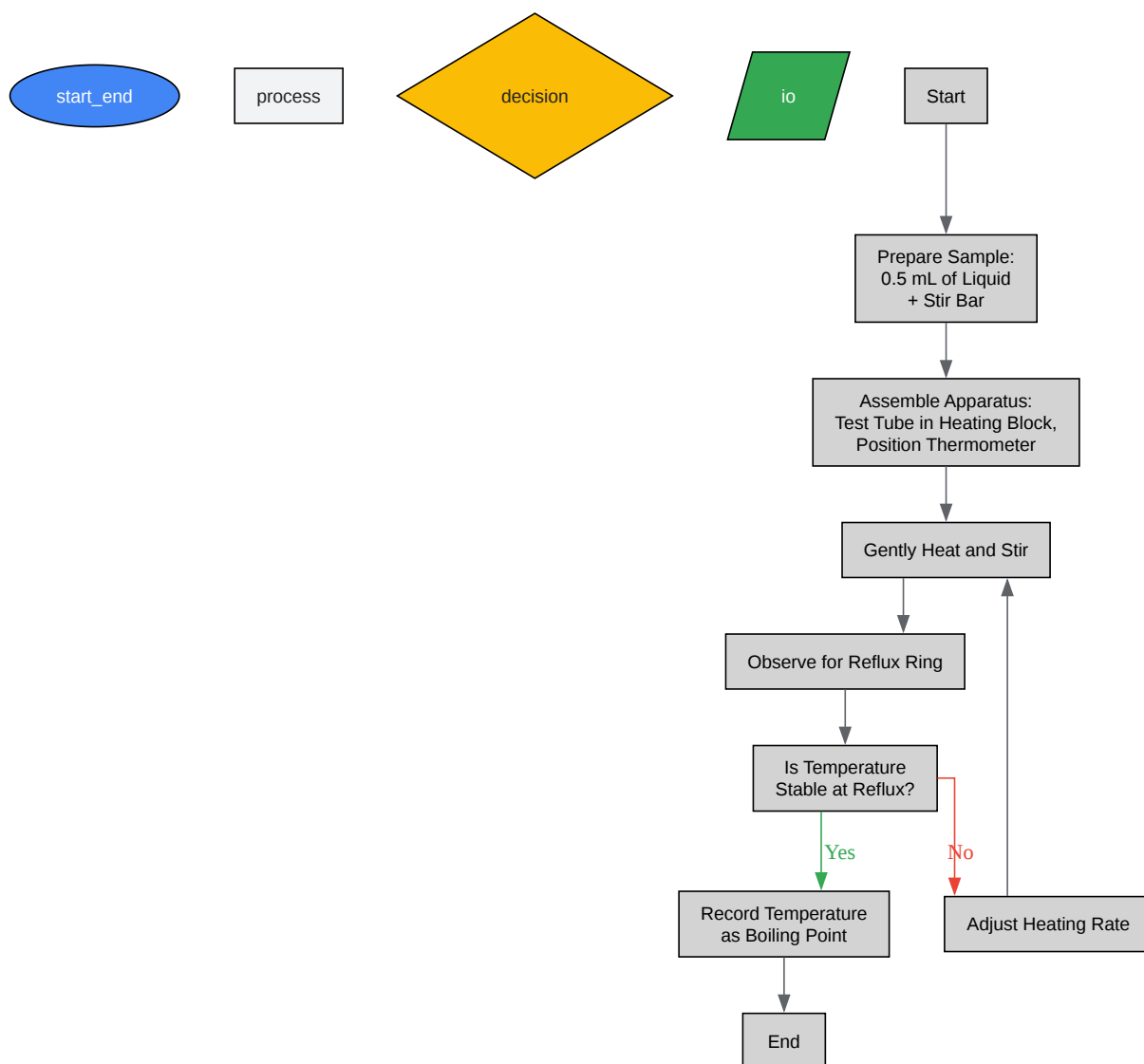
### Determination of Density (Volumetric Method)

This protocol outlines the steps to determine the density of a liquid by measuring its mass and volume.

- **Mass Measurement (Tare):** Place a clean, dry graduated cylinder on a digital balance and tare the balance to zero.
- **Volume Measurement:** Carefully pour a specific volume of **1,2-diethoxypropane** into the graduated cylinder. Record the volume, ensuring the measurement is taken at the bottom of the meniscus.
- **Mass Measurement (Sample):** Weigh the graduated cylinder containing the liquid and record the combined mass.<sup>[3]</sup> The mass of the liquid is the difference between this value and the initial mass of the empty cylinder.
- **Density Calculation:** Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .<sup>[4][5]</sup> For enhanced accuracy, it is recommended to also record the temperature of the liquid, as density is temperature-dependent.<sup>[5]</sup>

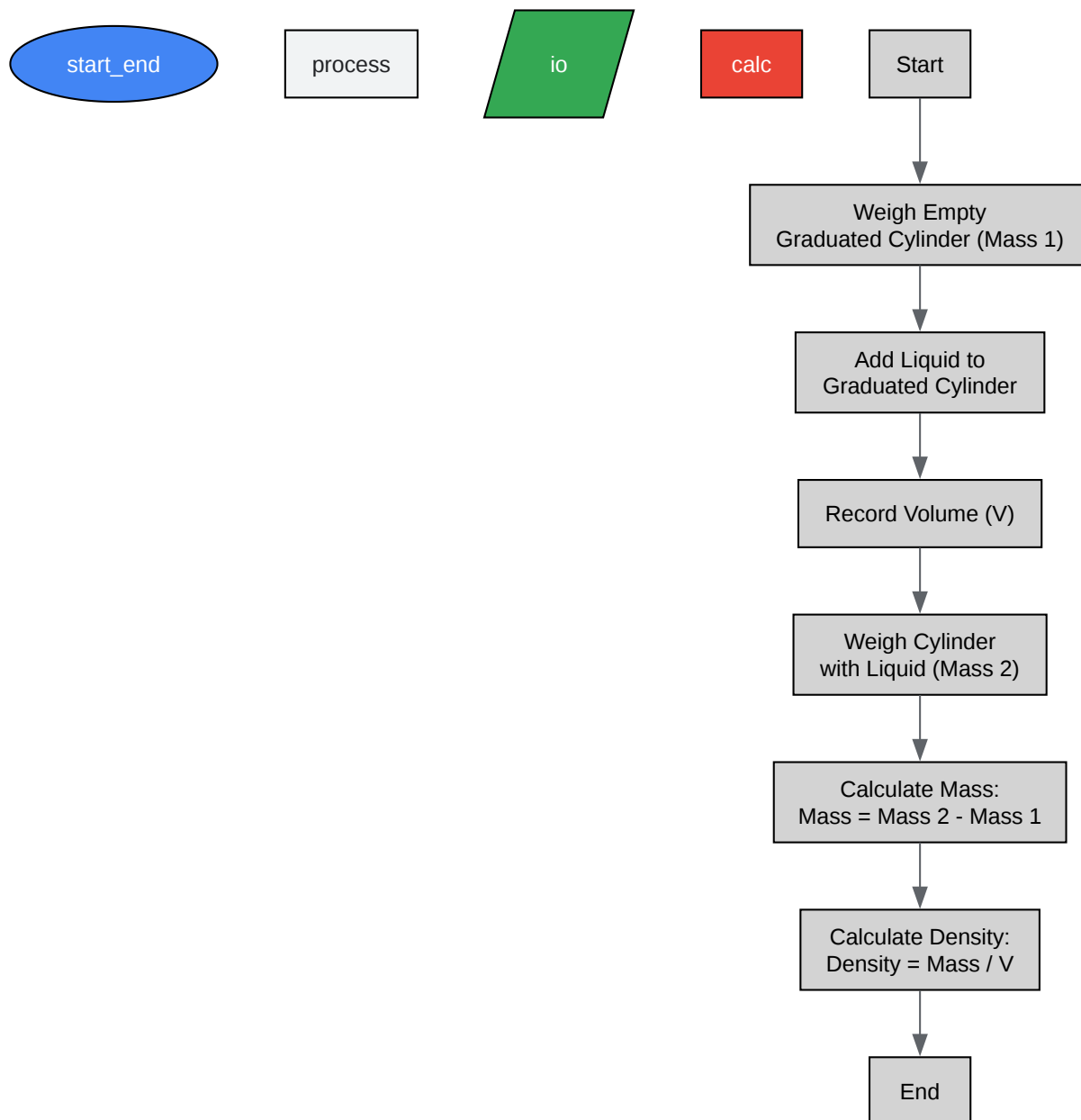
## Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols and a representative synthesis pathway.



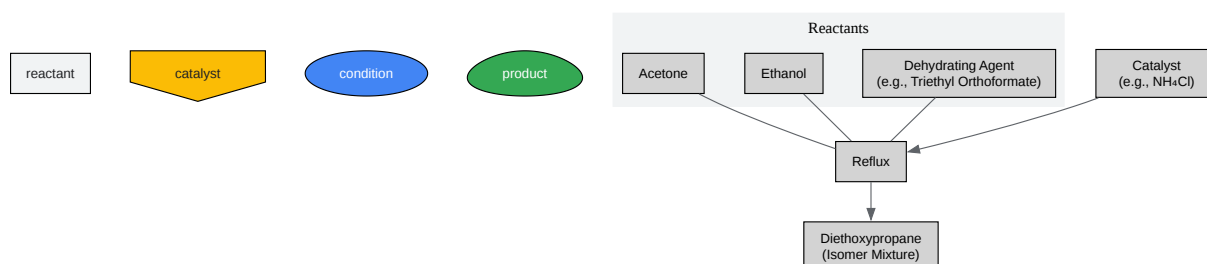
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Caption: Experimental workflow for boiling point determination.



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Caption: Experimental workflow for density determination.



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Caption: Logical relationship for a diethoxypropane synthesis.

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## References

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